

potential degradation pathways of Elacestrant-d4 under stress conditions

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Compound of Interest

Compound Name: Elacestrant-d4

Cat. No.: B12375297

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Technical Support Center: Elacestrant-d4 Stability and Degradation

This technical support center provides researchers, scientists, and drug development professionals with guidance on the potential degradation pathways of **Elacestrant-d4** under various stress conditions. The information is presented in a question-and-answer format to address common issues encountered during experimental studies.

Frequently Asked Questions (FAQs)

Q1: What are the expected degradation pathways of **Elacestrant-d4** under stress conditions?

A1: Based on forced degradation studies of Elacestrant, which is structurally analogous to **Elacestrant-d4**, the molecule is susceptible to degradation under acidic, basic, oxidative, and hydrolytic conditions. The primary sites for degradation are likely the ether and amide functional groups within the molecule.

- **Acid Hydrolysis:** Under acidic conditions, the ether linkage is susceptible to cleavage.
- **Base Hydrolysis:** In basic conditions, the amide bond is prone to hydrolysis.
- **Oxidation:** The molecule possesses sites that can be susceptible to oxidation, potentially leading to the formation of N-oxides or hydroxylation of the aromatic rings.

Q2: How stable is **Elacestrant-d4** under thermal and photolytic stress?

A2: Studies on Elacestrant have shown that it has lower susceptibility to thermal and photolytic degradation compared to other stress conditions like acid, base, and oxidation.[1] However, it is still crucial to conduct stability studies under these conditions as part of comprehensive drug development.

Q3: What are the quantitative effects of different stress conditions on the stability of Elacestrant?

A3: Forced degradation studies on Elacestrant have provided the following quantitative data on its degradation under various stress conditions.[1] It is anticipated that **Elacestrant-d4** would exhibit a similar degradation profile.

Stress Condition	Parameters	% Degradation of Elacestrant
Acidic	0.1 M HCl at 70°C for 1 hour	12.5%
Basic	1 M NaOH at 70°C for 1 hour	10.9%
Oxidative	0.5 mL of 30% H ₂ O ₂ at 70°C for 1 hour	14.7%
Hydrolysis	Water at 70°C for 1 hour	10.6%
Thermal	80°C for 72 hours	1.3%
Photolytic	1.2 Million lux hours	2.6%
Reduction	1 mL of 10% sodium bisulfate at 70°C for 1 h	Not specified

Q4: Are there established analytical methods for studying **Elacestrant-d4** degradation?

A4: Yes, a validated stability-indicating liquid chromatography-tandem mass spectrometry (LC-MS/MS) method has been developed for the quantification of Elacestrant and the separation of its degradation products.[1][2] This method is suitable for routine quality control and stability testing.

Troubleshooting Guide

Issue 1: Significant degradation is observed in my **Elacestrant-d4** sample during storage.

- Potential Cause: Improper storage conditions. Elacestrant is sensitive to humidity, which can lead to the formation of a less stable hydrate form.[3]
- Troubleshooting Steps:
 - Verify Storage Conditions: Ensure the compound is stored in a desiccated environment at the recommended temperature.
 - Control Humidity: During handling and experimentation, minimize exposure to high humidity. Careful control of water content in solvents is crucial.[3]
 - Analyze for Hydrate Formation: Use techniques like X-ray powder diffraction (XRPD) to check for the presence of different polymorphic or hydrate forms.[3]

Issue 2: I am observing unexpected peaks in the chromatogram of my **Elacestrant-d4** sample after stress testing.

- Potential Cause: Formation of degradation products.
- Troubleshooting Steps:
 - Characterize Degradants: Use mass spectrometry (MS) to determine the mass-to-charge ratio (m/z) of the unknown peaks. This will provide initial information about the molecular weight of the degradation products.
 - Isolate and Identify: If the degradation products are present in sufficient quantities, they can be isolated using preparative chromatography for structural elucidation by techniques like Nuclear Magnetic Resonance (NMR) spectroscopy.
 - Consult Degradation Pathways: Compare the observed m/z values with the expected masses of potential degradation products from the hypothesized pathways (see diagrams below).

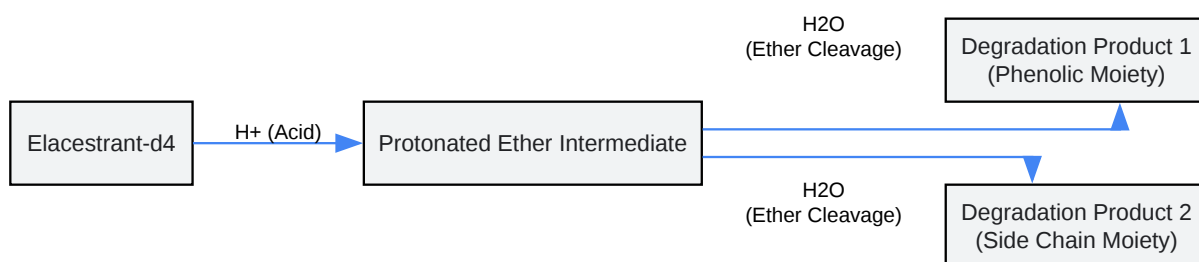
Experimental Protocols

Forced Degradation Study Protocol (Based on studies on Elacestrant[1][2])

This protocol outlines the conditions for subjecting **Elacestrant-d4** to various stress conditions to induce degradation.

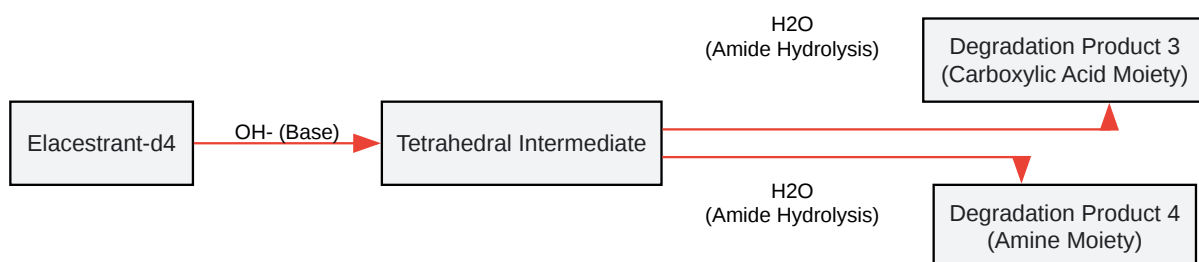
- **Preparation of Stock Solution:** Prepare a stock solution of **Elacestrant-d4** in a suitable solvent (e.g., a mixture of acetonitrile and water).
- **Acid Degradation:** To an aliquot of the stock solution, add 0.1 M hydrochloric acid (HCl). Heat the mixture at 70°C for 1 hour. Cool, neutralize with 0.1 M sodium hydroxide (NaOH), and dilute to the final concentration.
- **Alkali Degradation:** To an aliquot of the stock solution, add 1 M NaOH. Heat the mixture at 70°C for 1 hour. Cool, neutralize with 1 M HCl, and dilute to the final concentration.
- **Oxidative Degradation:** To an aliquot of the stock solution, add 30% hydrogen peroxide (H₂O₂). Heat the mixture at 70°C for 1 hour. Cool and dilute to the final concentration.
- **Thermal Degradation:** Expose the solid drug substance or a solution to a temperature of 80°C for 72 hours.
- **Photolytic Degradation:** Expose the drug substance (solid or in solution) to light providing an overall illumination of 1.2 million lux hours and an integrated near-ultraviolet energy of 200 watt hours/square meter.
- **Analysis:** Analyze all stressed samples using a validated stability-indicating LC-MS/MS method. Compare the chromatograms of the stressed samples with that of an unstressed control sample to identify and quantify the degradation products.

Visualizations



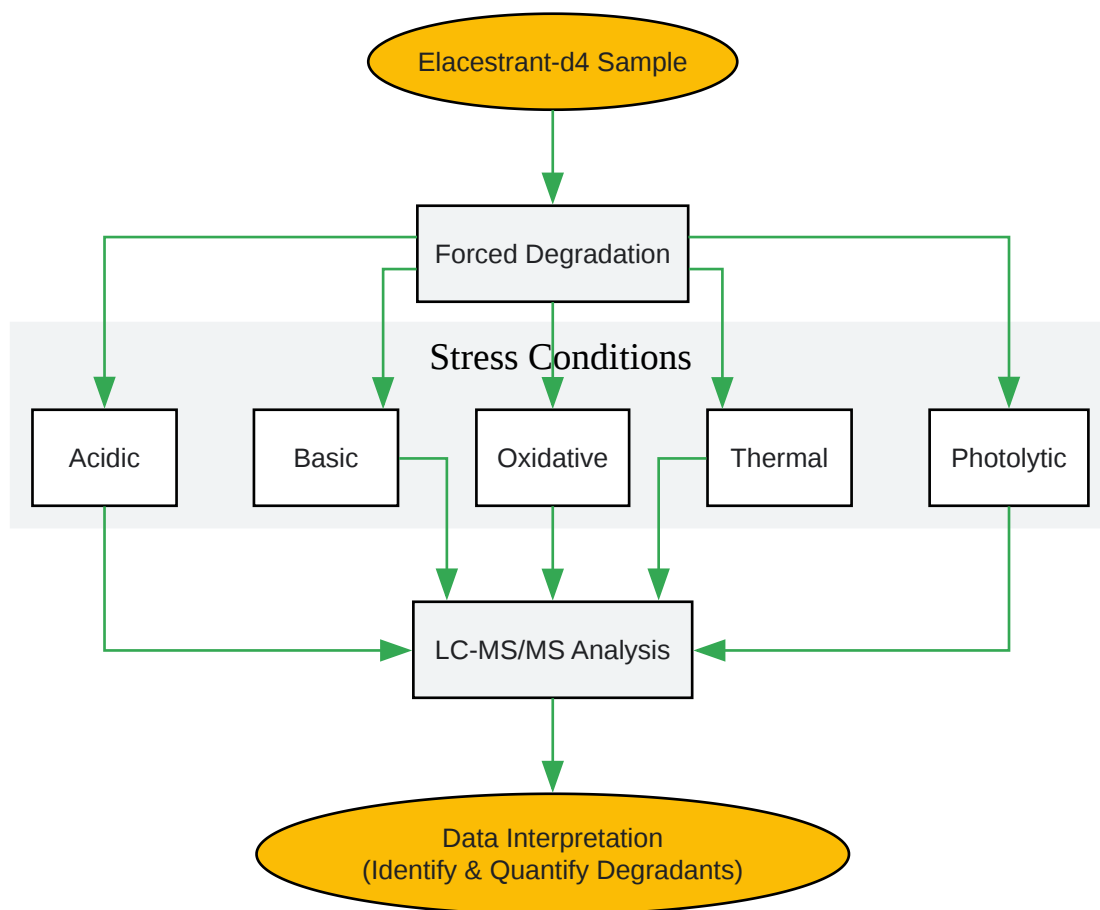
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Caption: Hypothesized Acidic Degradation Pathway of **Elacestrant-d4**.



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Caption: Hypothesized Basic Degradation Pathway of **Elacestrant-d4**.



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Caption: Experimental Workflow for Forced Degradation Studies.

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